

# Calculating the Overall CLDQ Score: A Guide for Researchers

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## Compound of Interest

Compound Name: CLDQ

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## Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

## Introduction

The Chronic Liver Disease Questionnaire (**CLDQ**) is a widely utilized, disease-specific patient-reported outcome (PRO) instrument designed to measure the health-related quality of life (HRQL) in individuals with chronic liver disease.[1][2] The standard **CLDQ** consists of 29 items, each rated on a 7-point Likert scale, assessing the patient's experiences over the preceding two weeks.[3][4] A higher score indicates a better health status.[5][6] The 29 items are categorized into six distinct domains: Abdominal Symptoms, Fatigue, Systemic Symptoms, Activity, Emotional Function, and Worry.[3][7] This document provides a detailed protocol for calculating the overall **CLDQ** score from the individual domain scores, facilitating standardized assessment in clinical research and drug development.

## Data Presentation: CLDQ Domain Structure

For accurate calculation of domain scores, the distribution of the 29 items across the six domains must be known. The following table outlines this structure.[8]

Domain	Number of Items	Item Numbers on Questionnaire
Abdominal Symptoms	3	1, 5, 17
Fatigue	5	2, 4, 8, 11, 13
Systemic Symptoms	5	3, 6, 21, 23, 27
Activity	5	7, 9, 10, 14, 19
Emotional Function	8	12, 15, 16, 20, 24, 26, 28, 29
Worry	3	18, 22, 25

## Experimental Protocol: Calculating the Overall CLDQ Score

The calculation of the overall **CLDQ** score is a two-step process involving the initial calculation of individual domain scores followed by the aggregation of these scores.

### Step 1: Calculating Individual Domain Scores

- Item Scoring: Each of the 29 items on the **CLDQ** is scored on a 7-point Likert scale, where 1 represents the most significant impairment (e.g., "all of the time") and 7 represents the least impairment (e.g., "none of the time").<sup>[3]</sup>
- Domain Score Calculation: The score for each of the six domains is calculated by summing the scores of all items within that domain and then dividing by the number of items in that domain.<sup>[8][9]</sup>
  - Formula: Domain Score = (Sum of item scores in the domain) / (Number of items in the domain)

### Step 2: Calculating the Overall CLDQ Score

- Overall Score Calculation: The overall **CLDQ** score is the mean of the six individual domain scores.<sup>[3][9]</sup>

- Formula: Overall **CLDQ** Score = (Sum of all six domain scores) / 6

## Sample Data and Calculation

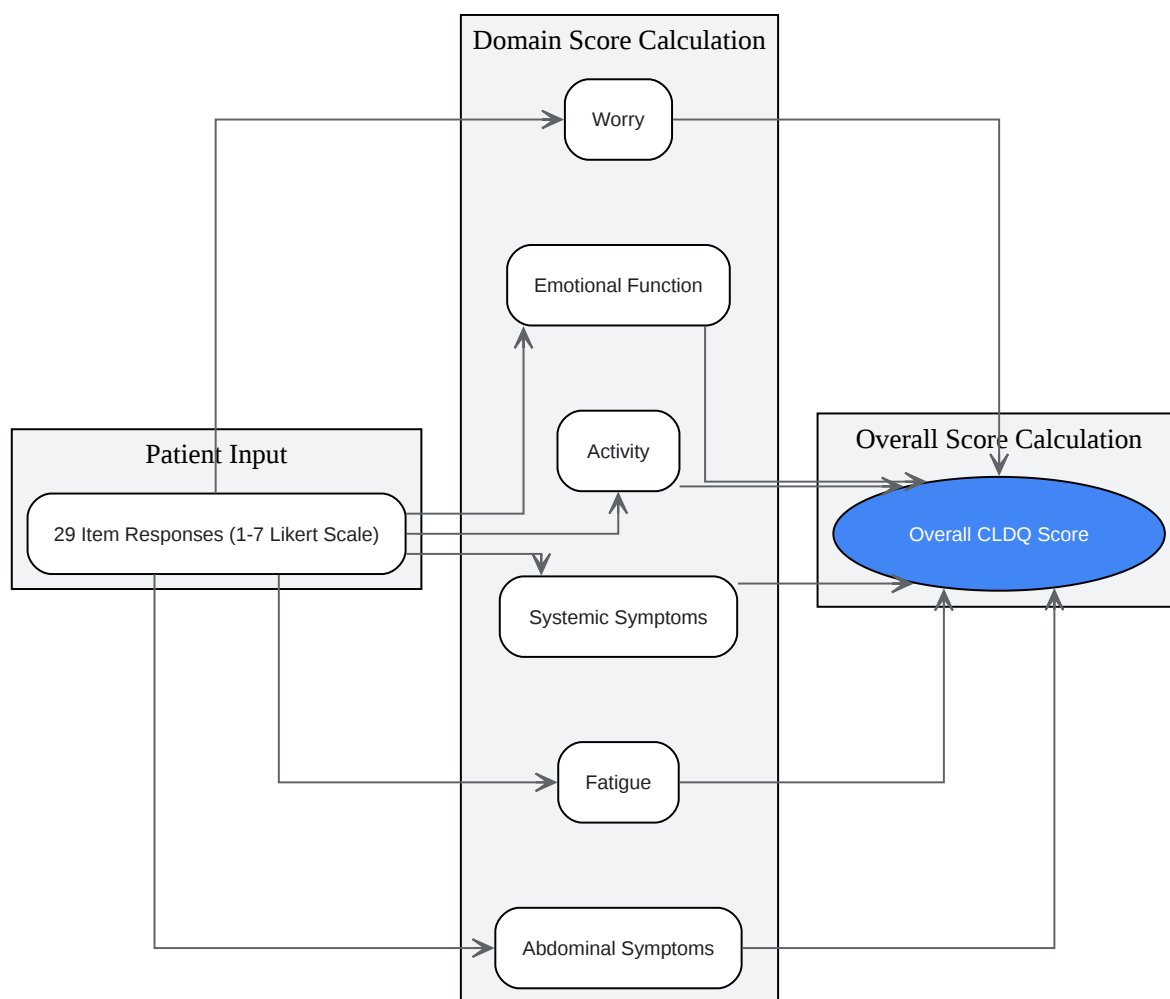
To illustrate the scoring protocol, the following table presents hypothetical data for three subjects.

Subject ID	Abdominal Symptoms Score	Fatigue Score	Systemic Symptoms Score	Activity Score	Emotional Function Score	Worry Score	Overall CLDQ Score
SUB-001	4.33	3.80	4.60	5.00	4.75	5.67	4.69
SUB-002	3.67	2.40	3.80	3.20	3.50	4.33	3.48
SUB-003	6.00	5.80	6.20	5.40	6.13	6.00	5.92

Example Calculation for SUB-001: Overall **CLDQ** Score =  $(4.33 + 3.80 + 4.60 + 5.00 + 4.75 + 5.67) / 6 = 28.15 / 6 = 4.69$

## Visualization of the CLDQ Scoring Workflow

The following diagram illustrates the logical flow from the patient responses to the final overall **CLDQ** score.



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Caption: Workflow for Calculating the Overall **CLDQ** Score.

## Conclusion

The Chronic Liver Disease Questionnaire provides a nuanced and comprehensive assessment of patient well-being. By following this standardized protocol for calculating domain and overall scores, researchers and clinicians can ensure consistency and comparability of **CLDQ** data across different studies and patient populations, ultimately leading to more robust and reliable insights in the field of hepatology.

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